

# 4-Methoxycyclohexanol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *4-Methoxycyclohexanol*

Cat. No.: *B098163*

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This document provides a comprehensive overview of the safety and handling protocols for **4-Methoxycyclohexanol**. Due to the limited availability of specific toxicological data for this compound, information from structurally similar chemicals, such as 4-methylcyclohexanol, is included for a more complete understanding of potential hazards. All data and recommendations should be used in conjunction with a thorough risk assessment specific to the experimental conditions.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-Methoxycyclohexanol** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	130.18 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	18068-06-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless liquid with a faint, sweet odor.	<a href="#">[2]</a>
Boiling Point	217 °C at 760 mmHg	<a href="#">[1]</a>
Density	0.99 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Soluble in organic solvents; sparingly soluble in water.	<a href="#">[2]</a>
Flash Point	Likely flammable based on its boiling point.	<a href="#">[5]</a>

## Toxicological Data and Hazard Identification

Specific toxicological data for **4-Methoxycyclohexanol** is limited. It is classified as a mild irritant.[\[5\]](#) Based on its chemical structure as a cyclohexanol derivative, it may cause irritation to the skin, eyes, and respiratory system.[\[2\]](#) Ingestion may be harmful.[\[5\]](#)

For the closely related compound, 4-methylcyclohexanol, animal studies indicate that ingestion of less than 150 grams may be fatal or cause serious health damage.[\[6\]](#) The minimum lethal oral dose in rabbits is between 1.25 and 2 g/kg.[\[6\]](#) Chronic inhalation of solvents in this class may lead to nervous system impairment, as well as liver and blood changes.[\[6\]](#)

Hazard Statements for Structurally Similar Compounds (e.g., 4-Methylcyclohexanol):

- H227: Combustible liquid.[\[7\]](#)
- H302: Harmful if swallowed.[\[7\]](#)
- H315: Causes skin irritation.[\[7\]](#)
- H336: May cause drowsiness or dizziness.[\[7\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Methoxycyclohexanol**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical goggles.	To protect against splashes that may cause eye irritation. [8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and potential irritation.[6]
Body Protection	Laboratory coat.	To protect skin from accidental spills.
Respiratory Protection	Not generally required if handled in a well-ventilated area. Use a respirator if mists or aerosols are generated.	To prevent inhalation of vapors.

## Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.[8]
- Avoid breathing vapors or mists.[7][8]
- Keep away from heat, sparks, and open flames.[7]
- Wash hands thoroughly after handling.[8]

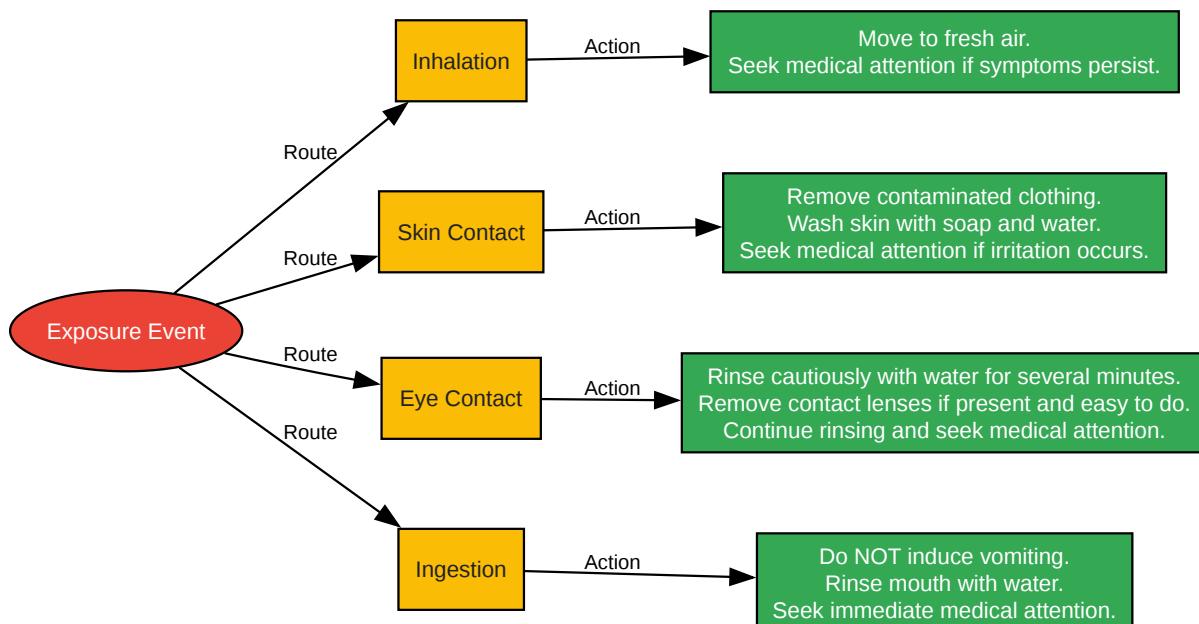
## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed.[6][9]
- Store away from incompatible materials such as strong oxidizing agents.[5][7]

## Emergency Procedures

### First Aid Measures

A decision tree for appropriate first aid measures is provided below:



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First Aid Decision Tree for **4-Methoxycyclohexanol** Exposure.

## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

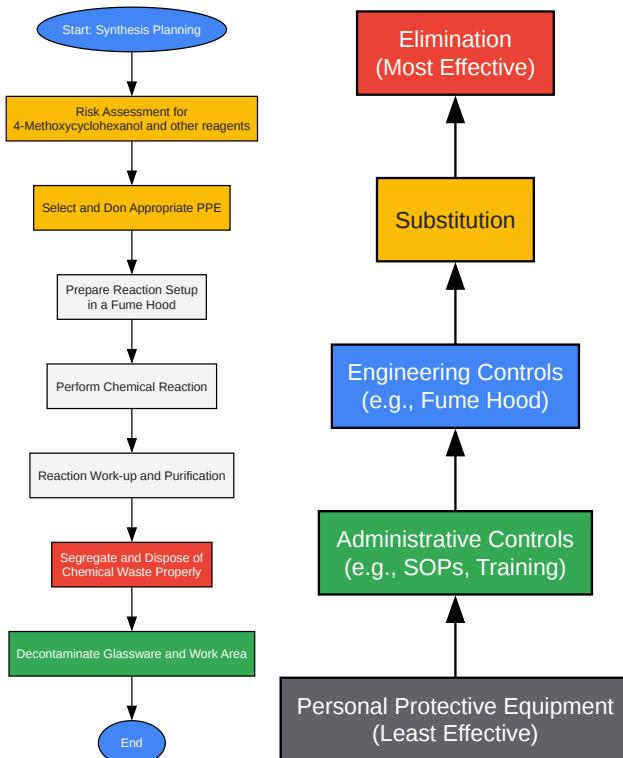
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may spread along floors, and forms explosive mixtures with air on intense heating.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[7]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with skin and eyes.[7][8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7][8]
- Containment and Cleaning: Absorb spill with inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for disposal.[8]

## Experimental Protocols

While specific experimental protocols involving **4-Methoxycyclohexanol** are diverse, a general workflow for its safe use in a synthesis reaction is outlined below.



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- To cite this document: BenchChem. [4-Methoxycyclohexanol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b098163#4-methoxycyclohexanol-safety-and-handling>

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